

Physicochemical properties of 1-(4-Chlorophenyl)sulfonylazepane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	1-(4-Chlorophenyl)sulfonylazepane
CAS No.:	339066-44-3
Cat. No.:	B14166921

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An In-depth Technical Guide to the Physicochemical Characterization of **1-(4-Chlorophenyl)sulfonylazepane**

Foreword: Charting the Course for a Novel Moiety

In the landscape of medicinal chemistry and drug development, the thorough characterization of a novel chemical entity is the bedrock upon which all subsequent research is built. This guide addresses the physicochemical properties of **1-(4-Chlorophenyl)sulfonylazepane**, a compound of interest due to its structural motifs—a 4-chlorophenyl sulfone group often found in pharmacologically active molecules and an azepane ring, a seven-membered saturated heterocycle.

A comprehensive search of publicly available scientific literature and chemical databases reveals a notable scarcity of experimental data for this specific compound. Therefore, this document is structured not as a retrospective summary of existing knowledge, but as a prospective guide for the research scientist. It serves as a detailed roadmap for the de novo characterization of **1-(4-Chlorophenyl)sulfonylazepane**, from synthesis to full

physicochemical profiling. By leveraging data from structurally analogous compounds and established analytical methodologies, we will outline the necessary experiments, explain the rationale behind them, and provide the procedural framework required to generate a complete and reliable data package for this promising molecule.

Section 1: Molecular Structure and Predictive Analysis

Before embarking on any experimental work, an in silico analysis provides a foundational understanding of the molecule's expected properties. These computational predictions are invaluable for guiding experimental design, such as selecting appropriate solvent systems for synthesis and purification, and for anticipating the compound's behavior in biological systems.

The structure of **1-(4-Chlorophenyl)sulfonylazepane** consists of an azepane ring N-substituted with a 4-chlorophenylsulfonyl group. The sulfonamide linkage significantly influences the basicity of the azepane nitrogen, rendering it essentially non-basic due to the strong electron-withdrawing nature of the sulfonyl group.

Table 1: Predicted Physicochemical Properties of **1-(4-Chlorophenyl)sulfonylazepane** and a Structurally Related Compound

Property	Predicted Value for 1-(4-Chlorophenyl)sulfonylazepane	Experimental/Computed Value for Analogues	Significance in Drug Development
Molecular Formula	C ₁₂ H ₁₅ ClNO ₂ S	C ₁₂ H ₁₇ ClN ₂ O ₃ S for 4-Amino-1-(4-chlorophenyl)sulfonylazepan-3-ol[1]	Defines the elemental composition and exact mass.
Molecular Weight	272.77 g/mol	304.79 g/mol for 4-Amino-1-(4-chlorophenyl)sulfonylazepan-3-ol[1]	A key parameter in Lipinski's Rule of Five, influencing absorption and diffusion.
XLogP3-AA (Lipophilicity)	~3.0 - 4.0 (Estimated)	0.7 for 4-Amino-1-(4-chlorophenyl)sulfonylazepan-3-ol[1]; 3.9 for bis(4-chlorophenyl)sulfone[2]	Predicts membrane permeability and solubility. Values between 1 and 5 are often targeted.
Hydrogen Bond Donors	0	2 for 4-Amino-1-(4-chlorophenyl)sulfonylazepan-3-ol[1]	Influences solubility and binding interactions.
Hydrogen Bond Acceptors	2 (Sulfonyl Oxygens)	5 for 4-Amino-1-(4-chlorophenyl)sulfonylazepan-3-ol[1]	Affects solubility and the potential for forming interactions with biological targets.
Topological Polar Surface Area (TPSA)	~40-50 Å ² (Estimated)	92 Å ² for 4-Amino-1-(4-chlorophenyl)sulfonylazepan-3-ol[1]	Correlates with drug transport properties, including intestinal absorption and blood-brain barrier penetration.

Note: Predictions for the title compound are estimations based on its structure and data from related molecules. These require experimental verification.

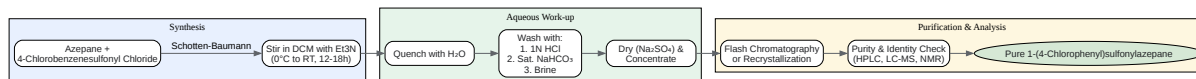
Section 2: Synthesis, Purification, and Purity Assessment

The logical and most direct synthetic route to **1-(4-Chlorophenyl)sulfonylazepane** is the nucleophilic substitution reaction between azepane (hexamethyleneimine) and 4-chlorobenzenesulfonyl chloride.

Experimental Protocol: Synthesis of 1-(4-Chlorophenyl)sulfonylazepane

Rationale: This is a standard Schotten-Baumann reaction. The use of a base like triethylamine is crucial to neutralize the HCl generated during the reaction, driving it to completion and preventing the protonation of the starting amine. Dichloromethane is an excellent solvent as it is relatively inert and dissolves both reactants.

- **Reaction Setup:** To a solution of azepane (1.0 eq) and triethylamine (1.2 eq) in dichloromethane (DCM, 10 mL/mmol of azepane) in a round-bottom flask equipped with a magnetic stirrer, add 4-chlorobenzenesulfonyl chloride (1.1 eq) portion-wise at 0 °C (ice bath).
- **Reaction Execution:** Allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Work-up:** Quench the reaction with water. Transfer the mixture to a separatory funnel, separate the organic layer, and wash sequentially with 1N HCl, saturated NaHCO₃ solution, and brine.
- **Isolation:** Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude solid by flash column chromatography on silica gel using a hexane/ethyl acetate gradient or by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford the pure compound.



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Caption: Workflow for the synthesis and purification of **1-(4-Chlorophenyl)sulfonylazepane**.

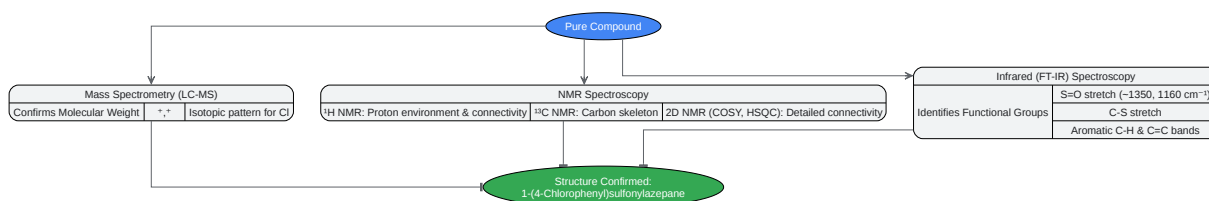
Purity Assessment Protocol: High-Performance Liquid Chromatography (HPLC)

Rationale: HPLC is the gold standard for determining the purity of small molecules. A gradient method is employed to ensure the elution of any potential impurities with different polarities. UV detection is suitable due to the presence of the chromophoric phenyl ring.

- System: An HPLC system equipped with a C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size), UV detector, and autosampler.
- Mobile Phase: A: Water with 0.1% Formic Acid; B: Acetonitrile with 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 15 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 230 nm and 254 nm.
- Sample Preparation: Prepare a 1 mg/mL stock solution in acetonitrile and dilute to ~10 µg/mL with the mobile phase.
- Analysis: Inject 10 µL and integrate the peak areas. Purity is expressed as the percentage of the main peak area relative to the total peak area. A purity level of >98% is typically desired for subsequent studies.

Section 3: Structural Elucidation and Spectroscopic Analysis

Once a pure sample is obtained, its chemical structure must be unequivocally confirmed. A combination of Mass Spectrometry, NMR, and IR spectroscopy provides a complete picture of the molecule's connectivity and functional groups.



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Caption: The integrated spectroscopic workflow for structural confirmation.

Mass Spectrometry (MS)

Protocol: Utilize an LC-MS system with electrospray ionization (ESI) in positive ion mode.^[3]

Expected Results:

- **Molecular Ion:** A prominent peak corresponding to the protonated molecule $[M+H]^+$ at m/z 274.06.
- **Isotopic Pattern:** A characteristic $M+2$ peak at m/z 276.06 with an intensity of approximately one-third of the M peak, which is the signature of a single chlorine atom.

- Adducts: Potential observation of sodium $[M+Na]^+$ or potassium $[M+K]^+$ adducts.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Protocol: Dissolve ~5-10 mg of the compound in deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide ($DMSO-d_6$). Record 1H , ^{13}C , and 2D (COSY, HSQC) spectra on a 400 MHz or higher spectrometer.^{[4][5]} Expected 1H NMR Signals (in $CDCl_3$):

- Aromatic Protons: Two doublets in the aromatic region (δ 7.5-8.0 ppm), integrating to 2H each, characteristic of a 1,4-disubstituted benzene ring. The coupling constant (J) should be around 8-9 Hz.
- Azepane Protons (α to Nitrogen): A triplet around δ 3.2-3.5 ppm, integrating to 4H. These are the four protons on the two carbons directly attached to the sulfonamide nitrogen.
- Azepane Protons (β and γ): A complex multiplet in the upfield region (δ 1.5-2.0 ppm), integrating to 8H, corresponding to the remaining methylene groups of the azepane ring.

Expected ^{13}C NMR Signals (in $CDCl_3$):

- Aromatic Carbons: Four signals in the δ 125-145 ppm range. Two will be of higher intensity (for the C-H carbons) and two of lower intensity (for the quaternary carbons, one attached to Cl and one to S).
- Azepane Carbons: Three signals in the aliphatic region (δ 25-55 ppm). One signal for the two carbons α to the nitrogen and two signals for the remaining four carbons.

Infrared (IR) Spectroscopy

Protocol: Acquire the spectrum using an FT-IR spectrometer with an Attenuated Total Reflectance (ATR) accessory. Expected Characteristic Absorption Bands:

- Sulfonyl ($S=O$) Stretch: Two strong, characteristic bands at approximately $1340-1360\text{ cm}^{-1}$ (asymmetric stretch) and $1150-1170\text{ cm}^{-1}$ (symmetric stretch).^[6]
- Aromatic C=C Stretch: Bands in the $1470-1600\text{ cm}^{-1}$ region.^[7]
- Aromatic C-H Stretch: Signals just above 3000 cm^{-1} .^[7]

- Aliphatic C-H Stretch: Signals just below 3000 cm^{-1} .
- C-Cl Stretch: A band in the fingerprint region, typically around 700-850 cm^{-1} .

Section 4: Determination of Core Physicochemical Properties

These properties are critical for understanding the compound's potential as a drug candidate, influencing its absorption, distribution, metabolism, and excretion (ADME) profile.

Table 2: Experimental Protocols for Key Physicochemical Properties

Property	Experimental Method	Rationale & Significance
Melting Point (Mp)	Capillary Method or Differential Scanning Calorimetry (DSC): Heat a small sample at a controlled rate (e.g., 2 °C/min) and record the temperature range of melting.	A sharp, defined melting point is a primary indicator of high purity. It is also a fundamental physical constant for identification. Analogous sulfones have melting points in the 90-98 °C range. [8]
Aqueous Solubility	Shake-Flask Method (Thermodynamic Solubility): Equilibrate an excess of the solid compound in buffers of varying pH (e.g., pH 2.0, 6.8, 7.4) for 24-48 hours at a constant temperature (e.g., 25 °C or 37 °C). Filter the suspension and quantify the concentration of the dissolved compound in the supernatant by HPLC.	Solubility is a critical factor for oral bioavailability and formulation development. Determining solubility at different pH values is essential for predicting its behavior in the gastrointestinal tract. Due to its predicted high LogP and lack of ionizable groups, low aqueous solubility is expected. [9] [10]
Lipophilicity (LogP/LogD)	Shake-Flask Method or Reverse-Phase HPLC: For LogP, partition the compound between n-octanol and water. Quantify the concentration in each phase to calculate the partition coefficient. For LogD, use pH-buffered aqueous phases. HPLC methods can provide a rapid estimation based on retention time.	LogP (or LogD for ionizable compounds) is a key determinant of a drug's ability to cross cell membranes. It profoundly impacts absorption, distribution, and metabolism. [11] [12]
Chemical Stability	Forced Degradation Studies: Incubate the compound in solution under various stress conditions (e.g., acidic, basic,	Assesses the intrinsic stability of the molecule, which is crucial for determining storage

oxidative, photolytic, thermal). conditions, shelf-life, and
Analyze the samples at potential metabolic pathways.
different time points by a
stability-indicating HPLC
method to quantify the parent
compound and detect any
degradation products.

Conclusion: Assembling the Complete Profile

The successful execution of the protocols outlined in this guide will yield a comprehensive physicochemical data package for **1-(4-Chlorophenyl)sulfonylazepane**. This package, encompassing identity, purity, solubility, lipophilicity, and stability, is the essential first step in the drug development process. It provides the foundational knowledge required for medicinal chemists to interpret structure-activity relationships, for pharmacologists to design meaningful in vitro and in vivo experiments, and for formulation scientists to begin developing a viable drug product. This systematic approach ensures that the journey of a new chemical entity is built on a foundation of robust and reliable scientific data.

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- To cite this document: BenchChem. [Physicochemical properties of 1-(4-Chlorophenyl)sulfonylazepane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14166921/docs#physicochemical-properties-of-1-4-chlorophenyl-sulfonylazepane]

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